

Technical Support Center: Optimizing Reaction Conditions with 1,1,2-Trifluoroethane

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Compound of Interest

Compound Name: 1,1,2-Trifluoroethane

Cat. No.: B1584508

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For Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for utilizing **1,1,2-Trifluoroethane** (HFC-143) as a solvent in your chemical reactions. This resource provides essential information, troubleshooting guidance, and answers to frequently asked questions to help you optimize your experimental conditions and ensure safe handling of this unique fluorinated solvent.

Frequently Asked Questions (FAQs)

Q1: What are the key properties of **1,1,2-Trifluoroethane** as a solvent?

A1: **1,1,2-Trifluoroethane** is a hydrofluorocarbon that exists as a colorless gas at room temperature.^[1] Its utility as a solvent in a laboratory setting would require conducting reactions under pressure or at low temperatures to maintain it in a liquid state. Its key properties are summarized in the table below.

Q2: What types of compounds are soluble in **1,1,2-Trifluoroethane**?

A2: Due to its fluorinated nature, **1,1,2-Trifluoroethane** is expected to be a poor solvent for polar compounds and more suitable for dissolving non-polar and other fluorinated molecules. While specific solubility data is limited, related fluorinated solvents are known to dissolve a range of organic compounds, particularly those with lower polarity.^{[2][3]}

Q3: What are the primary safety concerns when working with **1,1,2-Trifluoroethane**?

A3: **1,1,2-Trifluoroethane** is a flammable gas and can act as a simple asphyxiant at high concentrations.[4][5] Inhalation may cause neurotoxic effects.[4] It is crucial to work in a well-ventilated area, preferably within a fume hood, and to take precautions against ignition sources. Direct contact with the liquid form can cause frostbite.[6]

Q4: How does **1,1,2-Trifluoroethane** compare to other common fluorinated solvents?

A4: Compared to its isomer, 1,1,1-Trifluoroethane, it has a slightly higher boiling point.[1] Unlike fully halogenated chlorofluorocarbons (CFCs), such as 1,1,2-Trichloro-1,2,2-trifluoroethane (CFC-113), HFC-143 does not deplete the ozone layer, although it does have a significant global warming potential.[1] Its solvent properties are less well-characterized than those of more common fluorinated alcohols like 2,2,2-trifluoroethanol (TFE) or 1,1,1,3,3,3-hexafluoroisopropanol (HFIP), which are known to have unique effects on reaction rates and selectivity.[7]

Troubleshooting Guides

Low Reaction Yield

Problem: My reaction in **1,1,2-Trifluoroethane** is giving a low yield.

Possible Cause	Troubleshooting Steps
Poor Solubility of Reagents	- Consider adding a co-solvent to improve the solubility of polar reactants. - If possible, modify your reagents to increase their fluorophilic phase affinity.
Low Reaction Temperature	- Due to the low boiling point of 1,1,2-Trifluoroethane, reactions are often run at low temperatures. This may slow down the reaction kinetics. - If the reaction is conducted in a sealed vessel, the temperature can be carefully increased to accelerate the reaction rate. Monitor the internal pressure closely.
Incomplete Reaction	- Extend the reaction time. - Increase the concentration of the limiting reagent. ^[8]
Product Decomposition	- If the desired product is unstable, consider running the reaction at an even lower temperature. - Optimize the work-up procedure to minimize the time the product is exposed to potentially destabilizing conditions. ^[8]
Moisture Contamination	- Ensure all glassware is rigorously dried. - Use anhydrous grade 1,1,2-Trifluoroethane and other reagents.

Difficult Product Isolation

Problem: I am having trouble isolating my product from the **1,1,2-Trifluoroethane** solvent.

Possible Cause	Troubleshooting Steps
High Volatility of Product	- If your product is also volatile, evaporation of the solvent may lead to product loss. - Consider a non-evaporative work-up, such as liquid-liquid extraction with a higher boiling point solvent.
Azeotrope Formation	- Check for potential azeotrope formation between your product and 1,1,2-Trifluoroethane. - If an azeotrope is suspected, consider purification methods other than distillation, such as chromatography or crystallization.
Emulsion during Work-up	- If performing an aqueous work-up, the fluorinated solvent may form an emulsion. - Add brine to help break the emulsion. - Centrifugation can also be an effective method for phase separation.

Data Presentation

Physical and Chemical Properties of 1,1,2-Trifluoroethane

Property	Value	Reference
Molecular Formula	C ₂ H ₃ F ₃	[4]
Molecular Weight	84.04 g/mol	[4]
Boiling Point	5 °C (41 °F; 278 K)	[1]
Melting Point	-84 °C (-119 °F; 189 K)	[1]
Appearance	Colorless gas	[1]
CAS Number	430-66-0	[4]

Safety Information for 1,1,2-Trifluoroethane

Hazard	Description	Precaution
Flammability	Highly flammable gas.	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Inhalation	May cause drowsiness or dizziness. High concentrations can act as an asphyxiant.	Use only outdoors or in a well-ventilated area. Avoid breathing gas.
Health Hazards	May cause damage to organs (liver, kidney) through prolonged or repeated exposure.	Do not breathe gas. Get medical advice/attention if you feel unwell.
First Aid (Inhalation)	Move person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.	

Experimental Protocols

Note: Specific, published experimental protocols using **1,1,2-Trifluoroethane** as a primary reaction solvent are not readily available in the searched literature. The following is a generalized, hypothetical protocol for a reaction where a low-boiling, fluorinated solvent might be advantageous, such as a reaction involving a gaseous reagent at low temperature.

Hypothetical Protocol: Low-Temperature Fluorination

Objective: To perform a selective fluorination of a sensitive substrate at low temperature to minimize side product formation.

Materials:

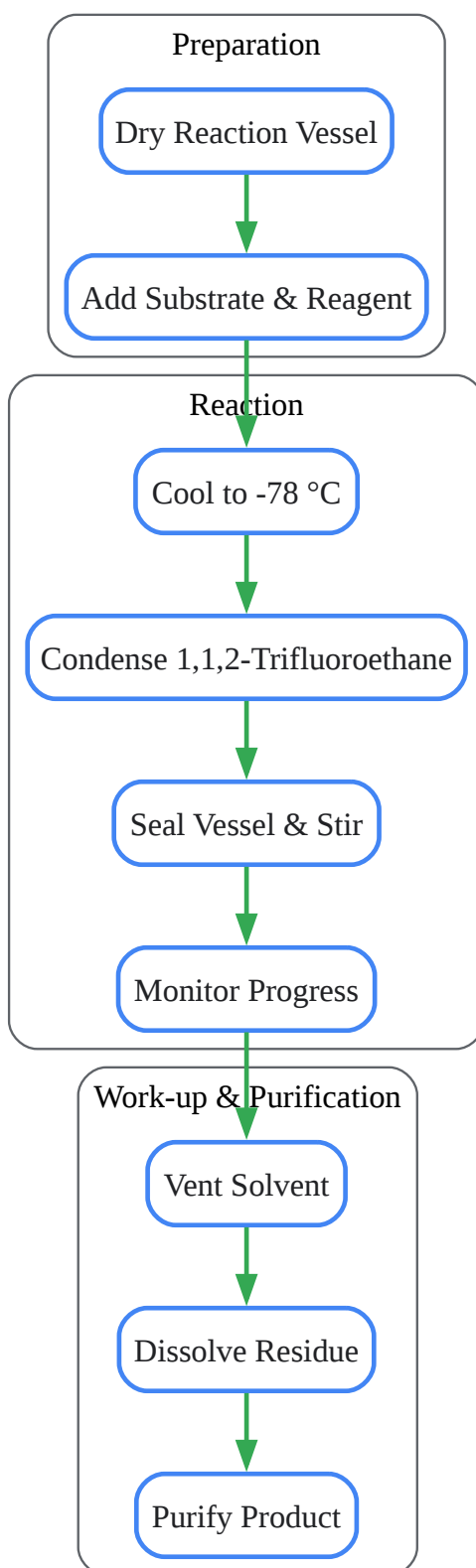
- Substrate (e.g., an electron-rich olefin)
- Electrophilic fluorinating agent (e.g., Selectfluor™)
- 1,1,2-Trifluoroethane** (anhydrous)

- Pressure-rated reaction vessel with a magnetic stir bar
- Low-temperature cooling bath (e.g., dry ice/acetone)
- Schlenk line for inert atmosphere

Procedure:

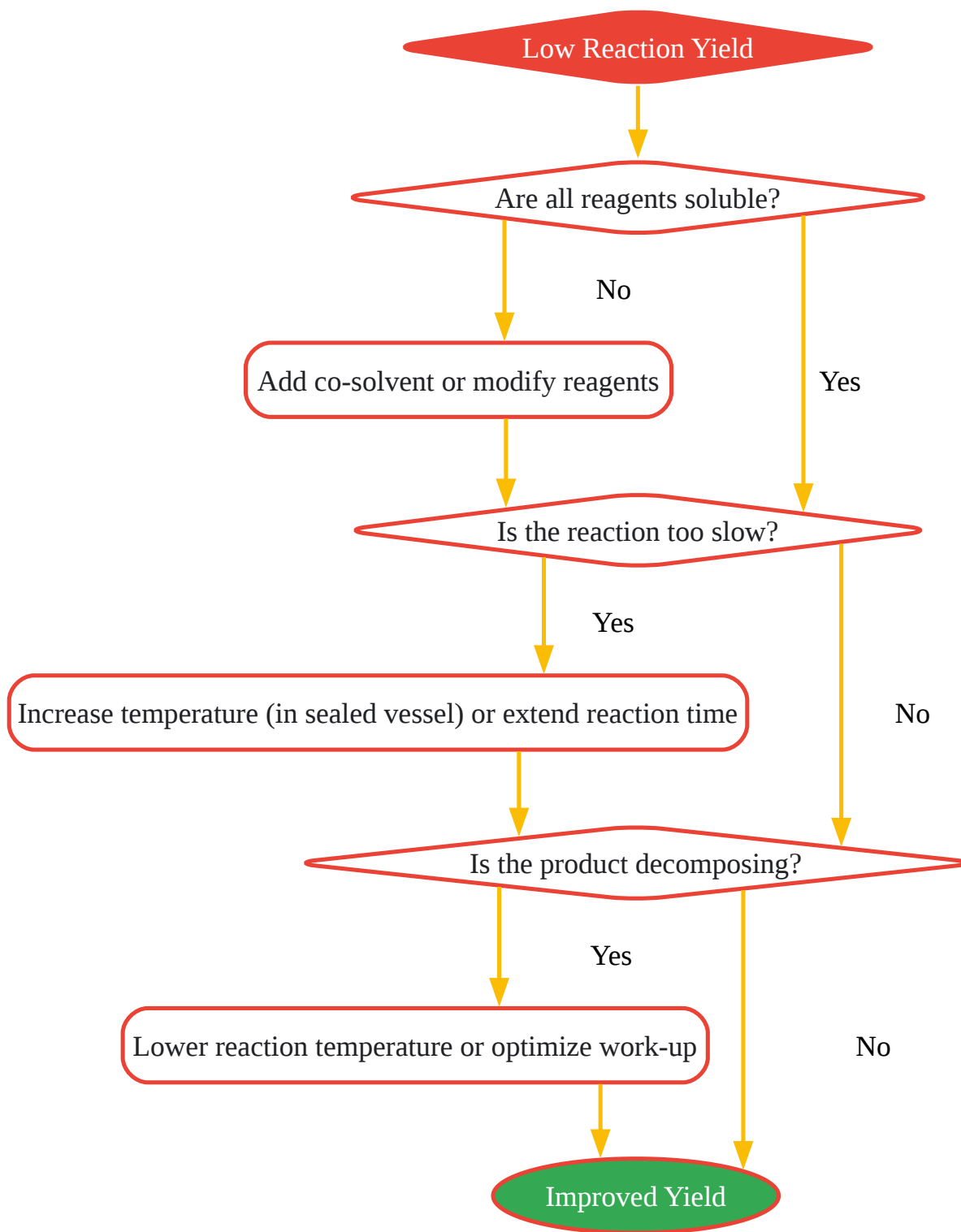
- **Vessel Preparation:** Thoroughly dry the pressure-rated reaction vessel and purge with an inert gas (e.g., argon or nitrogen).
- **Reagent Addition:** Add the substrate and the electrophilic fluorinating agent to the reaction vessel under an inert atmosphere.
- **Solvent Condensation:** Cool the reaction vessel in the low-temperature bath to approximately -78 °C. Connect a cylinder of **1,1,2-Trifluoroethane** to the vessel via a gas-tight tube and condense the desired volume of the solvent into the vessel.
- **Reaction:** Seal the vessel and allow the mixture to stir at the low temperature. The reaction progress can be monitored by taking aliquots (if the setup allows) and analyzing by GC-MS or ¹⁹F NMR.
- **Work-up:** Upon completion, carefully vent the excess **1,1,2-Trifluoroethane** into a cold trap or through a proper scrubbing system in a fume hood. Dissolve the remaining residue in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) for subsequent purification.
- **Purification:** Purify the crude product by standard methods, such as flash column chromatography.

Mandatory Visualization



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Caption: Workflow for a low-temperature reaction using **1,1,2-Trifluoroethane**.



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Caption: Troubleshooting logic for addressing low reaction yields.

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